

Technical Deep Dive: Dilanthanum Trisulfide ()

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Compound of Interest

Compound Name:	Lanthanum sulfide
CAS No.:	12031-49-1
Cat. No.:	B082993

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Executive Summary

Dilanthanum Trisulfide (

) represents a critical intersection between advanced ceramic optics and emerging nanomedicine. Historically valued for its wide transparency window (

–

) and high refractive index, it serves as a robust alternative to Zinc Sulfide (

) and Zinc Selenide (

) in harsh-environment infrared (IR) systems.

However, recent developments have unlocked a secondary utility profile relevant to drug development and bio-imaging. As a low-toxicity host matrix for lanthanide luminescence,

nanoparticles are gaining traction in Near-Infrared II (NIR-II) bio-imaging, offering deep tissue penetration without the heavy-metal cytotoxicity associated with traditional quantum dots (e.g.,

,

). This guide analyzes the phase-dependent physical properties of and provides validated protocols for both bulk ceramic densification and colloidal nanoparticle synthesis.

Crystallography & Phase Behavior[1][2][3]

Understanding the polymorphism of

is the prerequisite for any experimental application. The material exhibits three distinct crystalline phases, but only the gamma (

) phase possesses the isotropic cubic symmetry required for high-quality optical transmission.

Phase Transition Logic

- -Phase (Orthorhombic): Stable at room temperature up to . Anisotropic and unsuitable for optical windows due to birefringence-induced scattering.
- -Phase (Tetragonal): Stable between and . Often formed as an intermediate; presence of oxygen impurities stabilizes this phase, which is detrimental to optical clarity.
- -Phase (Cubic type): Stable above . This is the target phase for optics. It is isotropic (no birefringence) and defect-tolerant. However, because it is a high-temperature phase, it must be "quenched" or chemically stabilized to be retained at room temperature.

Phase Transformation Diagram

The following workflow illustrates the thermal pathway to isolate the critical -phase.



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Figure 1: Thermal phase evolution of

. Note that oxygen impurities can "lock" the material in the
 -phase, preventing the formation of the optical
 -phase.

Physical Properties Data

The following data aggregates standard values for the

-phase ceramic, which is the industrial standard for optical applications.

Property Category	Parameter	Value / Range	Context & Significance
Optical	Transmission Range		Covers Visible, MWIR, and LWIR bands. Superior to oxides (cut off at).
	Refractive Index ((Visible) (at))	High index allows for thinner lenses with high curvature (optical power).	
	Band Gap ()	Wide gap ensures transparency in the visible yellow-green region (appears yellow).	
Thermal	Melting Point		Extremely high thermal stability compared to chalcogenide glasses.
	Thermal Expansion	Moderate. Requires careful mounting design to avoid thermal stress fracture.	
Mechanical	Hardness (Vickers)		Harder than () but softer than Sapphire. "Rain erosion resistant."

Fracture Toughness

Brittle. Similar to other sulfide ceramics; requires protective coatings for impact resistance.

Synthesis Protocols

Protocol A: Bulk Ceramic Fabrication (Optical Grade)

For Researchers in Optics & Defense

Objective: Produce fully dense, translucent

- pellets. Critical Challenge: Eliminating oxygen to prevent -phase formation.

- Powder Synthesis: React Lanthanum Oxide () with Carbon Disulfide () gas at .
 - Reaction:
 - Validation: XRD must show no oxide peaks.
- Encapsulation: Load powder into a graphite die. To ensure zero oxygen ingress, handle in an Argon-filled glovebox ().
- Hot Isostatic Pressing (HIP):

- Temperature: Ramp to

(ensures

-phase stability).
- Pressure: Apply

.
- Dwell: Hold for 2–4 hours.
- Annealing: Cool slowly to reduce residual stress, but fast enough to prevent reversion to

-phase (though the HIP process usually locks the dense cubic structure).

Protocol B: Colloidal Nanocrystal Synthesis (Bio-Grade)

For Drug Development & Bio-imaging Professionals

Objective: Synthesize monodisperse

nanoparticles for NIR-II imaging or as phosphors. Mechanism: Oleylamine acts as both solvent, surfactant, and reducing agent, controlling nucleation size.

- Precursor Prep: Mix Lanthanum Iodide (

) and a Sulfur source (e.g., elemental sulfur or thiourea) in a flask with Oleylamine (

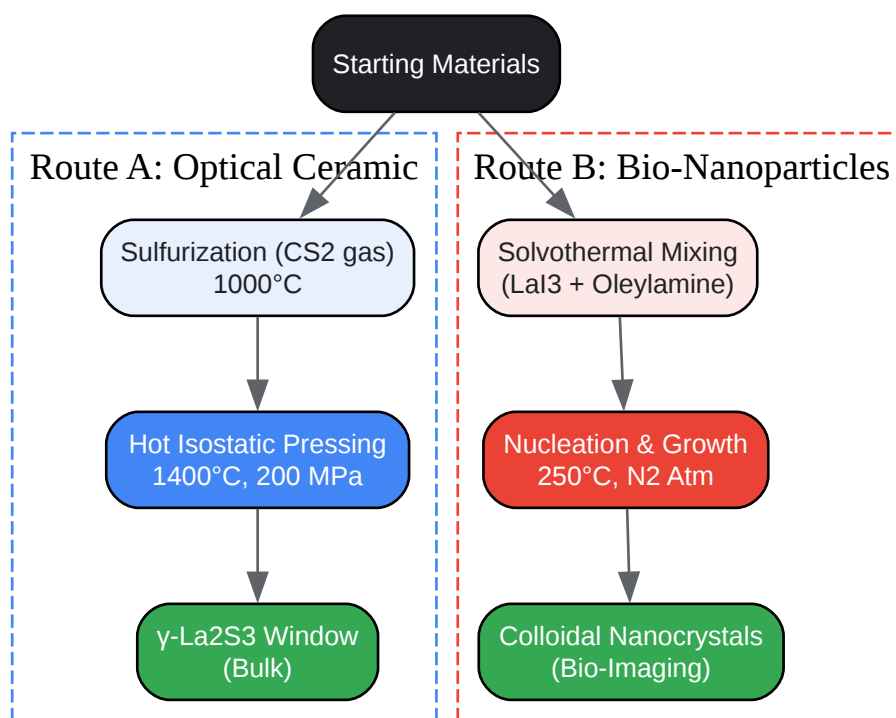
).
- Degassing: Heat to

under vacuum for 30 mins to remove water/oxygen.
- Nucleation: Switch to Nitrogen flow. Ramp temperature to

.
 - Note: The specific temperature controls the phase and size. Higher temps favor

-phase crystallinity.

- Growth: Maintain temp for 30–60 minutes. The solution will turn yellow/orange.
- Purification:
 - Cool to room temperature.
 - Add excess ethanol to precipitate particles.
 - Centrifuge (, 10 mins).
 - Redisperse in non-polar solvent (Hexane/Toluene) for storage.



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Figure 2: Divergent synthesis pathways for bulk optics vs. biomedical nanoparticles.

Emerging Applications in Biomedicine

While

is established in photonics, its relevance to drug development lies in diagnostic imaging and theranostics.

- NIR-II Bio-imaging Probes:
 - Biological tissues are most transparent in the "Second Near-Infrared Window" ().
 - doped with Rare Earth ions (e.g., ,) emits strongly in this region.
 - Advantage:[1][2][3] Unlike lead () or cadmium () based quantum dots, Lanthanum is significantly less cytotoxic, making these particles viable candidates for in vivo vascular imaging.
- Photodynamic Therapy (PDT) Hosts:
 - The low phonon energy of the sulfide lattice minimizes non-radiative quenching. This makes an efficient host for upconversion luminescence (converting deep-tissue IR light to high-energy UV/Visible light) to activate photosensitizing drugs deep within tumors.

References

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